

# Preparation of (Asp)2-Rhodamine 110 Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

Cat. No.: B10783023

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## Introduction

**(Asp)2-Rhodamine 110** is a highly sensitive and specific fluorogenic substrate for caspases, a family of cysteine proteases that play a critical role in the execution of apoptosis or programmed cell death. The substrate itself is a non-fluorescent molecule. However, upon cleavage by an active caspase, it releases the highly fluorescent Rhodamine 110, which can be detected by fluorescence microscopy or fluorometry. This property makes **(Asp)2-Rhodamine 110** and its derivatives invaluable tools for the detection and quantification of caspase activity in vitro and in cell-based assays, aiding in the study of apoptosis and the screening of potential drug candidates that modulate this pathway.

Correct preparation of the **(Asp)2-Rhodamine 110** stock solution is critical for obtaining accurate and reproducible results. This document provides detailed protocols for the preparation, storage, and quality control of **(Asp)2-Rhodamine 110** stock solutions.

## Quantitative Data Summary

For clarity and ease of comparison, the key quantitative parameters for the preparation of an **(Asp)2-Rhodamine 110** stock solution are summarized in the table below. The following protocol is based on a commercially available analog, (Z-DEVD)2-Rhodamine 110, which is a substrate for caspase-3.

Parameter	Value	Reference
Compound Name	(Z-DEVD)2-Rhodamine 110	[1]
Molecular Weight (MW)	1515.46 g/mol	[1]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM	
Storage Temperature (Lyophilized Powder)	-20°C	[1]
Storage Temperature (Stock Solution)	-20°C	
Stock Solution Stability	Up to 3 months at -20°C	
Excitation Wavelength (Rhodamine 110)	~496 nm	[2]
Emission Wavelength (Rhodamine 110)	~520 nm	[2]

## Experimental Protocols

### Materials and Reagents

- **(Asp)2-Rhodamine 110** (or its derivative, e.g., (Z-DEVD)2-Rhodamine 110)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes

- Pipettes and sterile, nuclease-free tips
- Vortex mixer
- -20°C freezer

## Protocol for Preparing a 10 mM Stock Solution

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of (Z-DEVD)2-Rhodamine 110 (MW: 1515.46 g/mol).

- **Equilibrate Reagents:** Allow the lyophilized (Z-DEVD)2-Rhodamine 110 powder and anhydrous DMSO to warm to room temperature before opening to prevent condensation of moisture.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, calculate the mass of the compound needed. For example, to prepare 100  $\mu$ L of a 10 mM stock solution:
  - Moles = Concentration (M) x Volume (L)
  - Moles = 0.010 mol/L x 0.0001 L =  $1 \times 10^{-6}$  moles
  - Mass (g) = Moles x Molecular Weight ( g/mol )
  - Mass (g) =  $1 \times 10^{-6}$  mol x 1515.46 g/mol = 0.001515 g = 1.52 mg
- **Weigh the Compound:** Carefully weigh out the calculated mass (e.g., 1.52 mg) of the lyophilized (Z-DEVD)2-Rhodamine 110 powder.
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO (e.g., 100  $\mu$ L) to the vial containing the powder.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 5-10  $\mu$ L) in microcentrifuge tubes.

- **Store Properly:** Store the aliquots at  $-20^{\circ}\text{C}$ , protected from light.

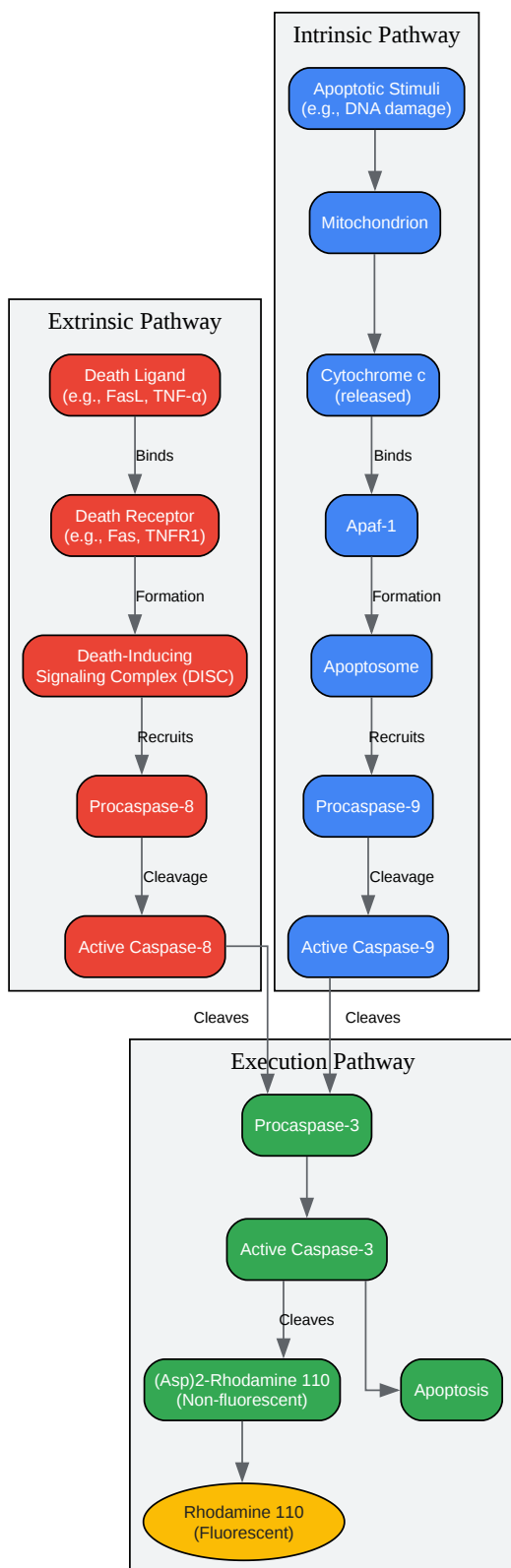
## Quality Control of the Stock Solution

To ensure the quality and functionality of the prepared stock solution, a simple functional check can be performed.

- **Prepare a Working Solution:** Dilute the 10 mM stock solution in an appropriate assay buffer to a final working concentration (e.g., 10  $\mu\text{M}$ ).
- **Enzymatic Reaction:** In a microplate well, add the working solution to a buffer containing a known active caspase (e.g., recombinant caspase-3).
- **Fluorescence Measurement:** Measure the fluorescence intensity at the appropriate excitation and emission wavelengths ( $\sim 496$  nm and  $\sim 520$  nm, respectively) over time.
- **Negative Control:** As a negative control, add the working solution to a buffer without the caspase.
- **Analysis:** A significant increase in fluorescence in the presence of the active caspase compared to the negative control indicates that the stock solution is functional.

## Visualizations

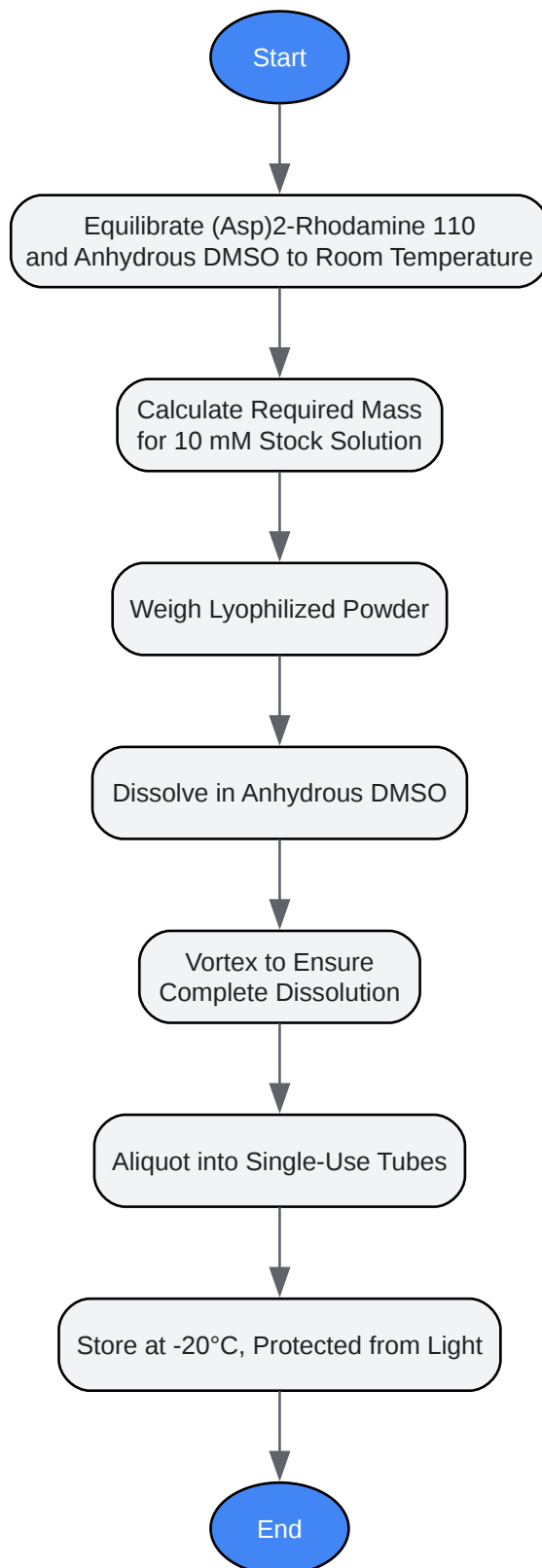
### Signaling Pathway of Caspase Activation and Substrate Cleavage



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Caption: Caspase activation pathways leading to apoptosis.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **(Asp)2-Rhodamine 110** stock solution.

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## References

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. biotium.com](https://biotium.com) [biotium.com]
- To cite this document: BenchChem. [Preparation of (Asp)2-Rhodamine 110 Stock Solution: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10783023/docs#preparation-of-asp-2-rhodamine-110-stock-solution-application-notes-and-protocols>]

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